

Synthesis and chemical properties of N-Nitrosodibutylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitrosodibutylamine*

Cat. No.: B016704

[Get Quote](#)

N-Nitrosodibutylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Nitrosodibutylamine (NDBA), a member of the N-nitrosamine class of compounds, is a potent carcinogen of significant concern in the pharmaceutical, food, and environmental sciences.[1][2] This technical guide provides a comprehensive overview of the synthesis, chemical properties, and analytical methodologies for NDBA. Detailed experimental protocols for its synthesis and quantification are presented, along with a summary of its key chemical and physical characteristics. Furthermore, this document elucidates the metabolic pathway leading to its carcinogenic activity through illustrative diagrams.

Chemical and Physical Properties

N-Nitrosodibutylamine is a pale yellow, oily liquid.[3][4] It is recognized as a probable human carcinogen and its presence in pharmaceutical products, food items, and drinking water is strictly regulated.[2][5] Key physical and chemical properties are summarized in the tables below.

Table 1: Physical and Chemical Properties of N-Nitrosodibutylamine

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ N ₂ O	[4][6][7]
Molecular Weight	158.24 g/mol	[1][4][6]
Appearance	Pale yellow liquid	[3][4][6]
Boiling Point	116°C at 14 mmHg	[4][7]
Density	0.9009 g/cm ³	[4]
CAS Number	924-16-3	[1][3][6]
IUPAC Name	N-butyl-N-nitroso-1-butanamine	[4]
Synonyms	NDBA, Dibutylnitrosamine, N,N-Dibutylnitrosoamine	[6][7]

Table 2: Spectroscopic Data for N-Nitrosodibutylamine

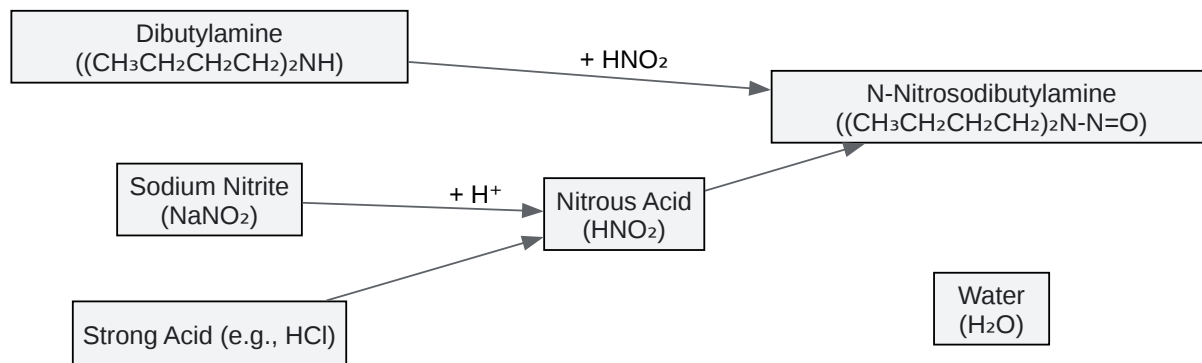
Spectroscopic Technique	Key Data	Source
¹ H NMR	Available	[8]
¹³ C NMR	Available	[9]
Mass Spectrometry (MS)	Available	[9][10]
Infrared (IR) Spectroscopy	Available	[8]

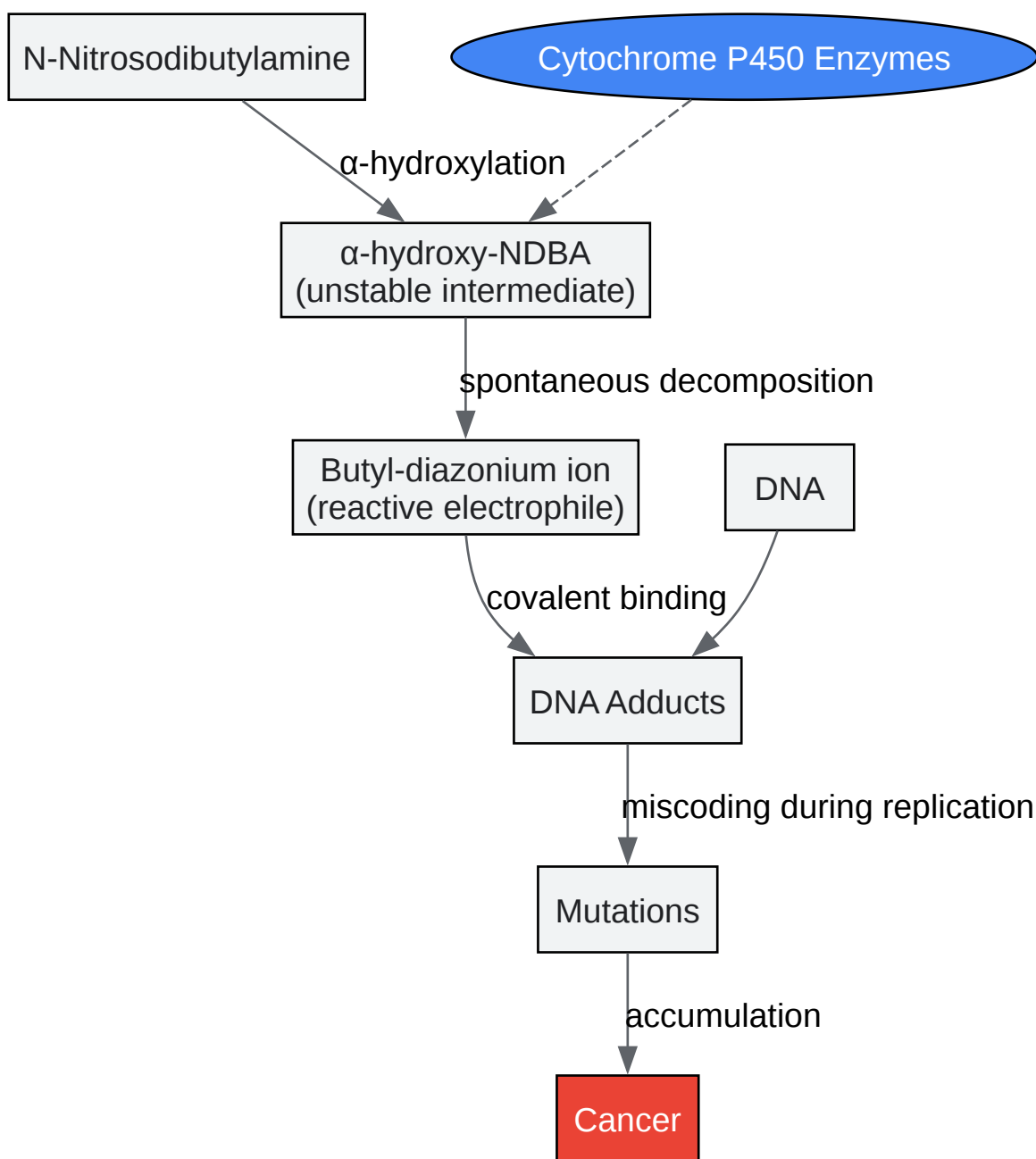
Table 3: Solubility and Stability of N-Nitrosodibutylamine

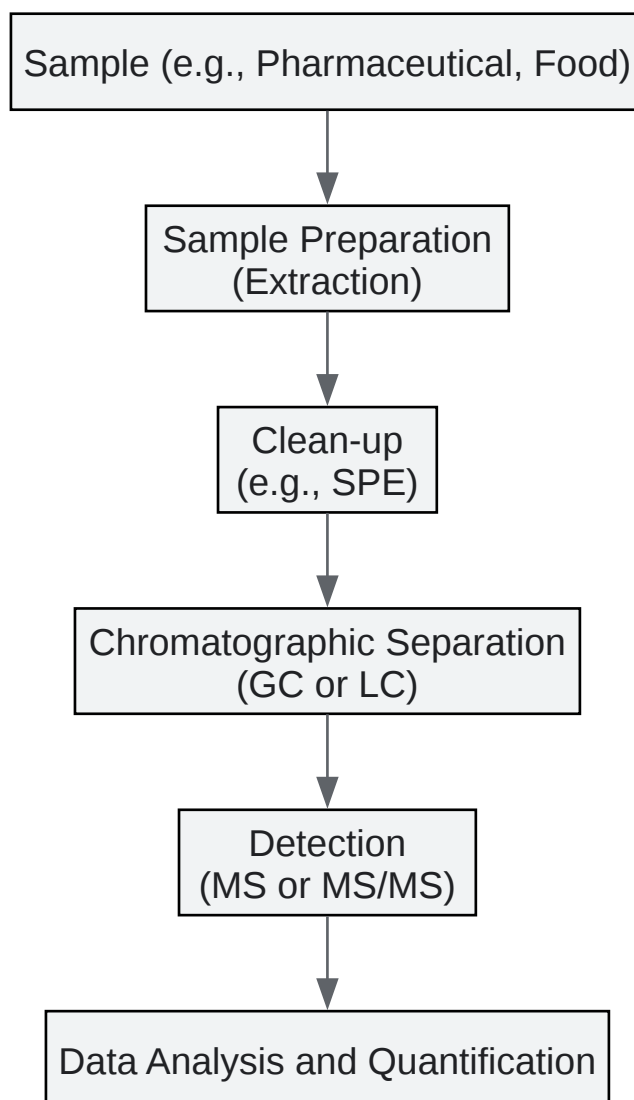
Property	Description	Source
Solubility	Soluble in acetone, dichloromethane, and ethanol.	[11]
Stability	Stable in neutral or alkaline aqueous solutions in the dark. Slightly less stable in acidic solutions. Sensitive to light, especially UV light.	[6][12]
Decomposition	When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO _x).	[3][6]

Synthesis of N-Nitrosodibutylamine

The synthesis of **N-Nitrosodibutylamine** is typically achieved through the nitrosation of dibutylamine with nitrous acid, which is generated in situ from sodium nitrite and a strong acid. [13]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitrosodibutylamine | 924-16-3 | Benchchem [benchchem.com]
- 2. benchchem.com [benchchem.com]

- 3. N-Nitrosodibutylamine | 924-16-3 [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. N-Nitrosodibutylamine | C₈H₁₈N₂O | CID 13542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. N-NITROSODIBUTYLAMINE | Occupational Safety and Health Administration [osha.gov]
- 8. N-Nitrosodibutylamine(924-16-3) 1H NMR spectrum [chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. mzCloud – N Nitrosodibutylamine NDBA [mzcloud.org]
- 11. caymanchem.com [caymanchem.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Synthesis and chemical properties of N-Nitrosodibutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016704#synthesis-and-chemical-properties-of-n-nitrosodibutylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com